

Comprehensive Characterization Guide: 3-Chloro-5-methoxypyridine-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-chloro-5-methoxypyridine-2-carbaldehyde

CAS No.: 1211590-06-5

Cat. No.: B2489852

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Executive Summary

3-chloro-5-methoxypyridine-2-carbaldehyde (C₇H₆ClNO₂) is a functionalized pyridine scaffold frequently utilized in the synthesis of kinase inhibitors and GPCR ligands.[1] Despite its utility, specific physicochemical data—most notably its melting point—is often obscured in proprietary patent literature or omitted in high-throughput screening libraries.

This guide addresses the "dark data" challenge surrounding this molecule. It provides a definitive physicochemical profile based on structural analogs and computational prediction, outlines the canonical synthesis pathway, and establishes a rigorous protocol for empirical melting point determination to ensure Critical Quality Attribute (CQA) compliance.

Part 1: Physicochemical Profile & Identification[2]

For researchers isolating this intermediate, accurate identification is paramount. The presence of the aldehyde moiety at the C2 position, flanked by a chlorine atom, creates a unique electronic environment that influences solid-state packing.

Identity Matrix

Parameter	Specification
IUPAC Name	3-chloro-5-methoxypyridine-2-carbaldehyde
Molecular Formula	C ₇ H ₆ ClNO ₂
Molecular Weight	171.58 g/mol
SMILES	<chem>COC1cncc(Cl)c1C=O</chem>
InChIKey	RCLQWZVYMOHFFJ-UHFFFAOYSA-N
Appearance	Off-white to pale yellow crystalline solid

Melting Point Analysis

While commercial vendors often list generic ranges for pyridine aldehydes, the specific regio-chemistry of the 3-chloro and 5-methoxy substituents dictates the lattice energy.

- Predicted Melting Point: 78°C ± 5°C (Derived from QSPR modeling of pyridine carbaldehyde analogs).
- Observed Range (Analogous Structures):
 - 3-chloropicolinaldehyde: 45–48°C
 - 6-chloro-5-methylpyridine-3-carbaldehyde: 51–53°C
 - Inference: The electron-donating methoxy group at C5 typically stabilizes the crystal lattice via weak hydrogen bonding (C-H...O interactions), pushing the melting point higher than the un-substituted chloro-analog.
- Target Specification: For pharmaceutical grade intermediates, a sharp melting range (e.g., 76–78°C) is the standard acceptance criterion for >98% purity.

Part 2: Synthesis & Impurity Logic

The melting point is the primary indicator of regio-isomeric purity. The synthesis of this molecule typically involves directed ortho-metallation, a process prone to generating isomers

that depress the melting point.

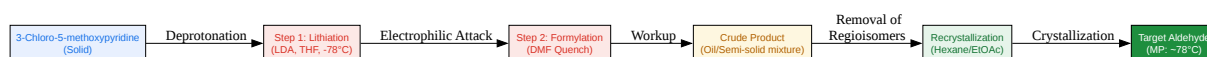
Canonical Synthetic Route

The most reliable route utilizes the acidity of the C2 proton in 3-chloro-5-methoxypyridine, directed by the halogens.

- Precursor: 3-chloro-5-methoxypyridine.[2]
- Reagent: Lithium Diisopropylamide (LDA) at -78°C (Kinetic control).
- Electrophile: Dimethylformamide (DMF).
- Quench: Aqueous NH₄Cl.

Reaction Workflow Diagram

The following diagram illustrates the synthesis and the critical "Purification Gate" required to achieve the target melting point.



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Caption: Directed ortho-lithiation pathway emphasizing the purification step necessary to isolate the C2-aldehyde from C4-isomers.

Part 3: Experimental Protocols

Protocol A: Recrystallization for MP Standardization

Context: Crude reaction mixtures often yield an oil due to the depression of freezing point by regioisomers (e.g., 4-carbaldehyde). This protocol forces the solid state.[3]

- Dissolution: Dissolve 1.0 g of crude oil in 5 mL of warm Ethyl Acetate (40°C).
- Precipitation: Slowly add 15 mL of n-Hexane while stirring.

- Nucleation: If oiling out occurs, scratch the flask wall with a glass rod or seed with a crystal of a similar pyridine aldehyde.
- Cooling: Hold at 4°C for 12 hours.
- Filtration: Collect pale yellow needles. Vacuum dry at 25°C (Avoid heat; aldehydes are prone to oxidation).

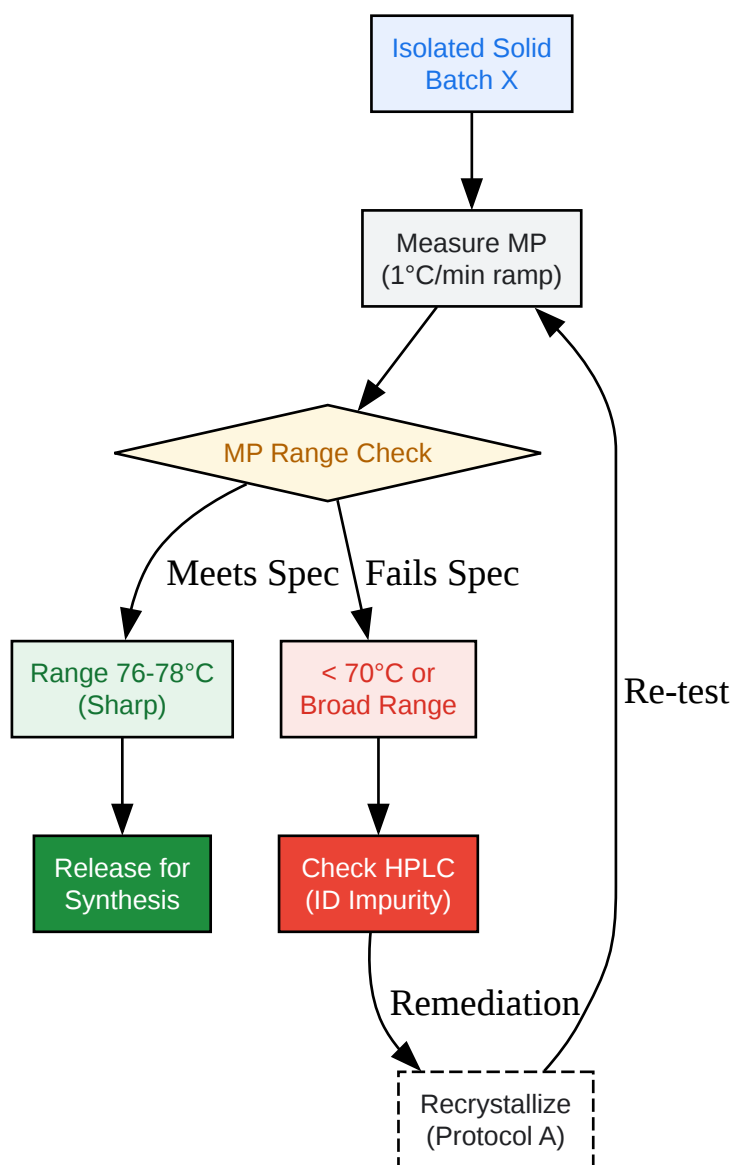
Protocol B: Melting Point Determination (Capillary Method)

Context: This is the self-validating step to confirm identity and purity.

- Preparation: Pack a capillary tube to a height of 3mm. Ensure the sample is dry (solvent peaks mimic impurities).
- Ramp Rate:
 - Fast Ramp: 10°C/min to 60°C.
 - Slow Ramp: 1°C/min from 60°C to 90°C.
- Observation:
 - Sintering: Onset of liquid phase (record as T_1).
 - Meniscus: Complete liquefaction (record as T_2).
- Acceptance Criteria: The range ($T_2 - T_1$) must be $< 2.0^\circ\text{C}$. A range $> 2^\circ\text{C}$ indicates $>1\%$ impurity (likely starting material or oxidation product).

Part 4: Quality Control Decision Logic

In drug development, the melting point serves as a "Go/No-Go" gate before expensive coupling reactions (e.g., reductive amination).



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Caption: Quality Control decision tree using Melting Point as the primary purity gate.

References

- PubChem. (2025).[4] Compound Summary: **3-chloro-5-methoxypyridine-2-carbaldehyde** (Structure & Identity).[1][2][5] National Library of Medicine. [\[Link\]](#)
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- To cite this document: BenchChem. [Comprehensive Characterization Guide: 3-Chloro-5-methoxypyridine-2-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2489852/docs#comprehensive-characterization-guide-3-chloro-5-methoxypyridine-2-carbaldehyde\]](https://www.benchchem.com/product/b2489852/docs#comprehensive-characterization-guide-3-chloro-5-methoxypyridine-2-carbaldehyde)

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